

Application Notes and Protocols for Preparing SR 142948-C3-NHMe Stock Solutions

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Compound of Interest

Compound Name: SR 142948-C3-NHMe

Cat. No.: B15616320

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Introduction

SR 142948-C3-NHMe is a methylated derivative of SR 142948, a potent and selective non-peptide antagonist of the neurotensin receptor 1 (NTSR1). NTSR1 is a G protein-coupled receptor (GPCR) implicated in various physiological processes, including pain perception, thermoregulation, and dopaminergic signaling. As an antagonist, **SR 142948-C3-NHMe** is a valuable tool for investigating the physiological and pathological roles of neurotensin signaling and for the development of novel therapeutics targeting this pathway.

These application notes provide detailed protocols for the preparation of stock solutions of **SR 142948-C3-NHMe** for in vitro and in vivo research applications.

Physicochemical and Solubility Data

A summary of the key physicochemical properties of **SR 142948-C3-NHMe** is provided in the table below. While specific quantitative solubility data for **SR 142948-C3-NHMe** is limited, information for the parent compound SR 142948 is included for reference. It is recommended to perform small-scale solubility tests before preparing large volumes of stock solutions.

Property	SR 142948-C3-NHMe	SR 142948 (for reference)
Molecular Formula	C42H58N6O6	C39H51N5O6
Molecular Weight	742.95 g/mol [1]	685.86 g/mol [2]
Appearance	Solid[1]	Solid
Purity	---	≥97% (HPLC)[2]
Solubility in DMSO	Soluble (qualitative)[3]	Soluble to 75 mM[2]
Solubility in Water	---	Soluble to 25 mM[2]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years[1]	Store at +4°C[2]
Storage (in Solvent)	-80°C for 6 months, -20°C for 1 month[3]	-80°C for 6 months, -20°C for 1 month[3]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SR 142948-C3-NHMe** in dimethyl sulfoxide (DMSO).

Materials:

- **SR 142948-C3-NHMe** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- **Weighing the Compound:** Carefully weigh out the desired amount of **SR 142948-C3-NHMe** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.43 mg of the compound (Molecular Weight = 742.95 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the compound. For a 10 mM solution with 7.43 mg of compound, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution vigorously to facilitate dissolution. If necessary, sonicate the solution in a water bath for a few minutes to ensure the compound is completely dissolved. Visually inspect the solution to confirm there are no undissolved particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[3].

Preparation of an In Vivo Formulation

This protocol provides a method for preparing a formulation of **SR 142948-C3-NHMe** suitable for in vivo administration, such as intraperitoneal (i.p.) or intravenous (i.v.) injection. This formulation uses a co-solvent system to enhance solubility in an aqueous vehicle.

Materials:

- **SR 142948-C3-NHMe** 10 mM DMSO stock solution
- PEG300 (Polyethylene glycol 300)
- Tween 80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile conical tubes

Procedure:

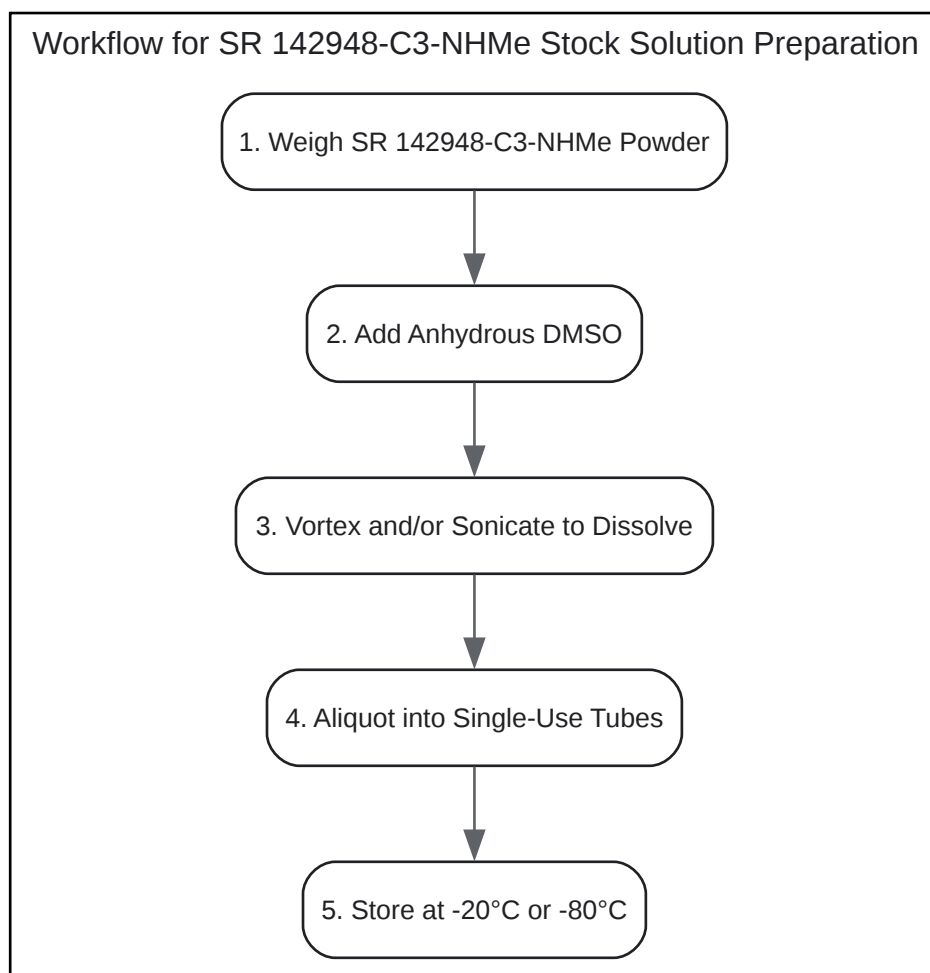
- **Solvent Preparation:** Prepare the vehicle by mixing the solvents in the following ratio: 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.

- **Compound Addition:** To prepare a 1 mg/mL final concentration, for example, take the appropriate volume of the 10 mM DMSO stock solution of **SR 142948-C3-NHMe**.
- **Mixing:** Add the DMSO stock solution to the PEG300 and mix thoroughly. Then, add the Tween 80 and mix again until the solution is clear. Finally, add the saline and mix to achieve a homogeneous solution.
- **Final Preparation:** The final solution should be clear. If any precipitation is observed, the concentration may be too high for this vehicle. The solution should be freshly prepared before each experiment.

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the workflow for preparing a stock solution of **SR 142948-C3-NHMe**.

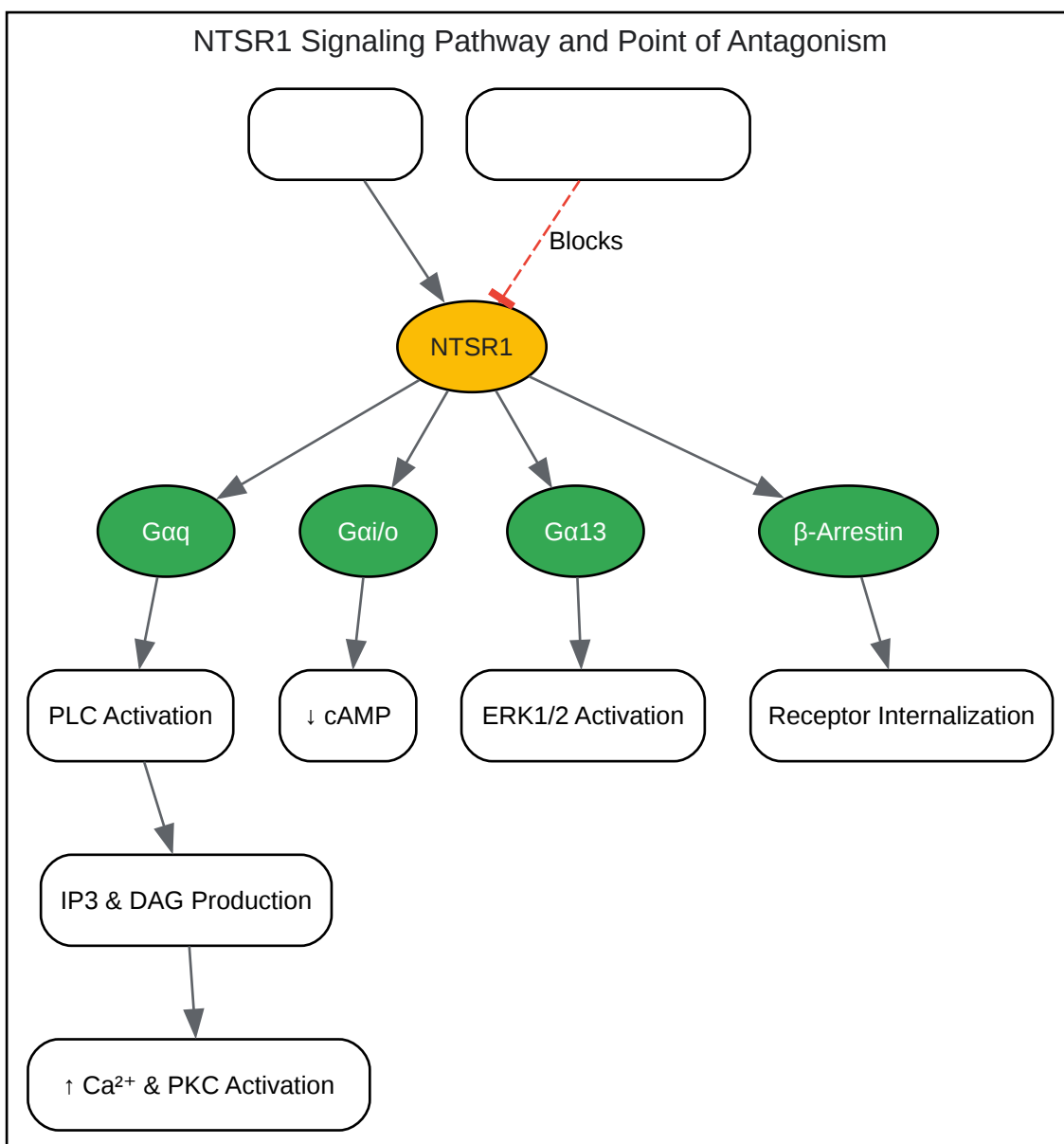


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Caption: Workflow for preparing **SR 142948-C3-NHMe** stock solution.

Neurotensin Receptor 1 (NTSR1) Signaling Pathway

SR 142948-C3-NHMe acts as an antagonist at the Neurotensin Receptor 1 (NTSR1). The following diagram illustrates the canonical signaling pathway initiated by the binding of the endogenous ligand, neurotensin, to NTSR1, which is blocked by **SR 142948-C3-NHMe**.



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Caption: NTSR1 signaling pathway and the antagonistic action of **SR 142948-C3-NHMe**.

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